

haloxyfop cross-resistance patterns ACCase inhibitors

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Compound Focus: Haloxyfop

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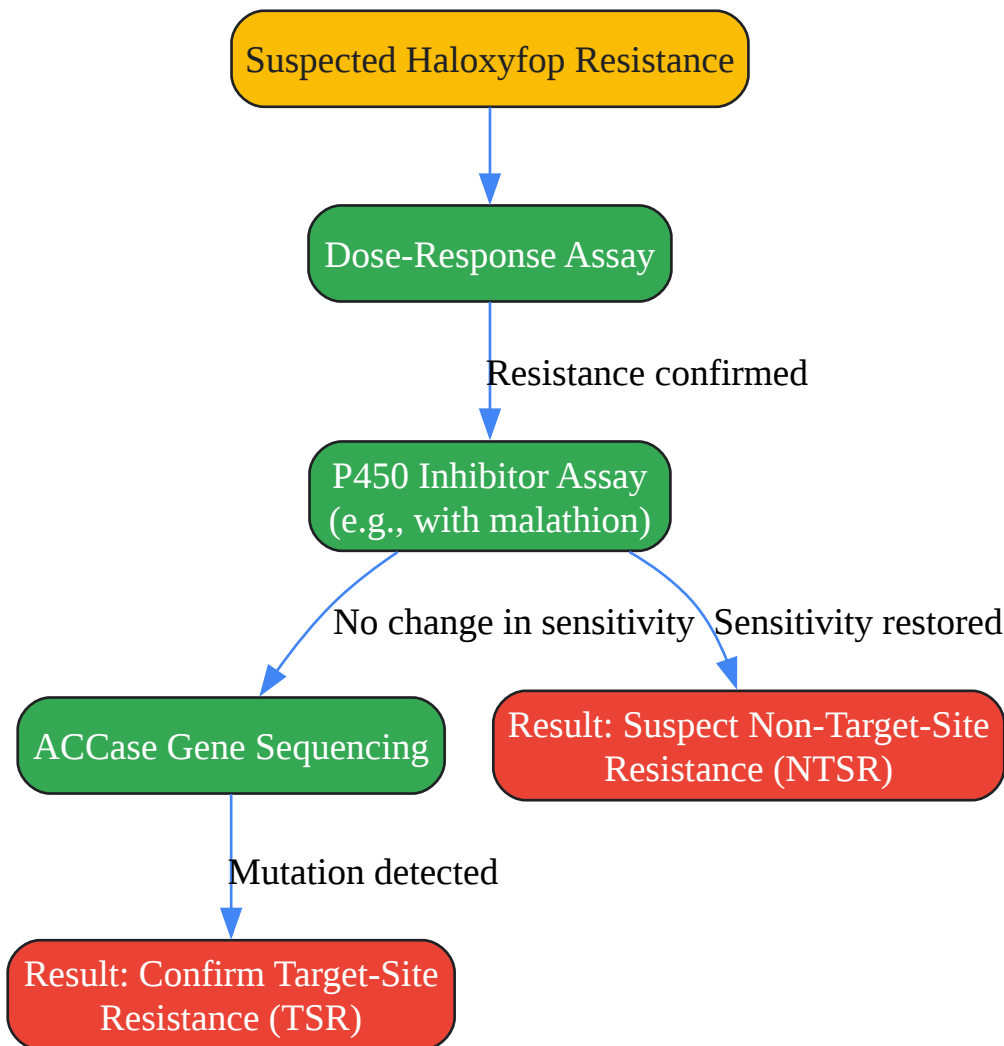
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Mutation-Based Cross-Resistance Patterns

ACCase Mutation	Resistance to Haloxyfop	Cross-Resistance Patterns	Reported Weeds / Context
Asp-2078-Gly	Confirmed	Confers resistance to all tested APP, CHD, and PPZ (pinoxaden) herbicides. [1]	<i>Polypogon fugax</i> (Asia minor bluegrass) [1]
Ile-2041-Asn	Confirmed	Confers resistance to APPs (e.g., fenoxaprop, clodinafop) and haloxyfop. Resistance to CHDs (e.g., cycloxydim) is variable. [2] [3]	<i>Alopecurus myosuroides</i> (black-grass), <i>Digitaria ciliaris</i> [2] [3]
Ile-2041-Thr	Confirmed	Confers resistance to haloxyfop, but plants remain susceptible to clethodim (a CHD herbicide). [4]	<i>Poa annua</i> [4]
Ile-1781-Leu	Confirmed	Confers resistance to APPs (fenoxaprop, clodinafop, haloxyfop) and the CHD herbicide cycloxydim. Resistance to clethodim is inconsistent. [2]	<i>Alopecurus myosuroides</i> (black-grass) [2]

ACCase Mutation	Resistance to Haloxyfop	Cross-Resistance Patterns	Reported Weeds / Context
Trp-2027-Cys/Ser	Confirmed	Confers cross-resistance to multiple APPs (haloxyfop, fenoxaprop, cyhalofop) and pinoxaden. [3]	<i>Digitaria ciliaris</i> [3]
Gly-2096-Ala	Confirmed	Confers resistance to APPs (fenoxaprop, clodinafop, haloxyfop). May confer resistance to clethodim under sub-optimal conditions. [2]	<i>Alopecurus myosuroides</i> (black-grass) [2]

The following workflow outlines a general approach for diagnosing **haloxyfop** resistance:



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Experimental Protocols for Resistance Investigation

Here are detailed methodologies for key experiments cited in the research, which you can adapt for your own investigations.

Dose-Response Assay

This protocol is used to confirm resistance and determine its level (e.g., GR₅₀, LD₅₀).

- **Objective:** To quantify the resistance level of a putative resistant (R) population compared to a susceptible (S) standard.
- **Key Steps:**
 - **Plant Material:** Grow seeds from both R and S populations under controlled conditions.
 - **Herbicide Treatment:** At the 3-4 leaf stage, spray plants with a range of **haloxyfop** doses, including the recommended field rate and multiples above and below it (e.g., up to 480 g ae ha⁻¹ has been used). [4]
 - **Data Collection:** After 21 days, record survival and above-ground fresh/dry weight.
 - **Data Analysis:** Use statistical software to calculate the herbicide dose causing 50% growth reduction (GR₅₀) or 50% mortality (LD₅₀). The **Resistance Index (RI)** is calculated as GR₅₀(R) / GR₅₀(S). [4] [5] [1]

Investigating Non-Target-Site Resistance (NTSR)

This assay helps determine if enhanced metabolism contributes to resistance.

- **Objective:** To evaluate the potential involvement of cytochrome P450 monooxygenases in herbicide metabolism.
- **Key Steps:**
 - **Pre-treatment:** Apply the P450 inhibitor malathion (e.g., at 1000 g a.i. ha⁻¹) to plants 1 hour before applying **haloxyfop**. [4] [1]
 - **Herbicide Treatment:** Apply a range of **haloxyfop** doses.
 - **Evaluation:** If the resistance level (GR₅₀) significantly decreases in the R population when malathion is added, it suggests a P450-mediated NTSR mechanism. No change in sensitivity indicates that this mechanism is not involved. [4] [1]

Molecular Analysis for Target-Site Mutations

This protocol identifies specific resistance-endowing mutations in the ACCase gene.

- **Objective:** To detect known point mutations in the CT domain of the ACCase gene.
- **Key Steps:**
 - **DNA Extraction:** Isolate genomic DNA from fresh leaf tissue of individual plants.
 - **PCR Amplification:** Use specific primers to amplify the regions of the ACCase gene covering known mutation sites (e.g., 1781, 2027, 2041, 2078). [4] [5] [1]
 - **Mutation Detection:**
 - **Direct Sequencing:** Sequence the PCR products and compare them to susceptible reference sequences. [4]
 - **dCAPS Assay:** A more efficient method for screening specific known mutations in a population. It involves using restriction enzymes that cut PCR products based on the presence of the mutation, followed by gel electrophoresis. [1]

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References

1. First Asp-2078-Gly Mutation Conferring Resistance to ... [pmc.ncbi.nlm.nih.gov]
2. - Cross to resistance -inhibiting herbicides conferred... patterns ACCase [pubmed.ncbi.nlm.nih.gov]
3. and Molecular Basis to Resistance -Inhibiting... Patterns Accase [bioone.org]
4. Molecular characteristics of the first case of haloxyfop ... [nature.com]
5. Mechanism and pattern of resistance to some ACCase ... [sciencedirect.com]

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